

Application Note: Purity Analysis of Isononyl Alcohol by Gas Chromatography

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Compound of Interest

Compound Name: *Isononyl alcohol*

Cat. No.: B036306

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Isononyl alcohol (INA) is a branched-chain primary alcohol that serves as a critical precursor in the chemical industry, most notably for the synthesis of high-molecular-weight plasticizers like Diisononyl Phthalate (DINP).^{[1][2]} These plasticizers are essential for imparting flexibility and durability to polymers such as polyvinyl chloride (PVC).^[1] The industrial production of INA is primarily achieved through the oxo process, which involves the hydroformylation of octene isomers followed by the hydrogenation of the resulting aldehydes.^{[1][2]} Given this synthesis route, potential impurities can include unreacted starting materials, intermediate aldehydes, and other isomeric alcohols.

The purity of **isononyl alcohol** directly impacts the quality and performance of its derivatives. Therefore, a robust and reliable analytical method is required for quality control. Gas chromatography with a flame ionization detector (GC-FID) is a widely used and powerful technique for the separation, identification, and quantification of volatile components in a mixture, making it an ideal method for assessing the purity of **isononyl alcohol**.^{[3][4]} This application note provides a detailed protocol for the determination of **isononyl alcohol** purity using GC-FID.

Principle of the Method

Gas chromatography (GC) separates chemical components in a sample based on their differential distribution between a stationary phase (a non-volatile liquid coated on solid particles within a column) and a mobile phase (an inert carrier gas).^[5] When a volatile liquid sample is injected into the GC, it is vaporized and swept onto the column by the carrier gas.^[5] Components that interact more strongly with the stationary phase travel through the column more slowly, while those with weaker interactions (or higher volatility) travel faster.^[5] This differential migration leads to the separation of the components, which are then detected as they exit the column.

The Flame Ionization Detector (FID) is highly sensitive to organic, hydrocarbon-containing compounds. As separated components elute from the column and are combusted in a hydrogen-air flame, they produce ions.^[6] This generates an electrical signal that is proportional to the mass of the carbon-containing analyte, allowing for quantitative analysis.^[6] Purity is typically determined by the area percent method, where the peak area of the main component is compared to the total area of all detected peaks in the chromatogram.^[3]

Experimental Protocol

This protocol outlines the necessary equipment, reagents, and steps for the purity analysis of **isononyl alcohol**.

1. Instrumentation and Consumables

| Item | Specification |
|-------------------|---|
| Gas Chromatograph | Agilent 8890 GC, Shimadzu GC-2010 Plus, or equivalent, equipped with a Split/Splitless Inlet and FID.[1][7] |
| Autosampler | Agilent 7693A or equivalent for precise and repeatable injections.[7][8] |
| GC Column | Polar Capillary Column, e.g., J&W DB-WAX UI (30 m x 0.25 mm, 0.25 µm) or equivalent polyethylene glycol (PEG) phase.[7] |
| Carrier Gas | High Purity Helium or Hydrogen.[5][7] |
| Detector Gases | High Purity Hydrogen and Air for FID. |
| Data System | Chromatography Data System (CDS) such as OpenLab CDS or equivalent for instrument control and data processing.[7] |
| Vials & Caps | 2 mL amber screw-top vials with PTFE/silicone septa.[7] |
| Syringe | 5 or 10 µL autosampler syringe.[8] |

2. Reagents and Standards

- Solvent: Methanol or Isopropanol, HPLC or GC grade.
- Reference Standard: **Isononyl alcohol**, high purity (>99.5%).
- Impurity Standards (Optional): Standards of potential impurities (e.g., isononyl aldehyde, 3,5,5-trimethylhexanol) for peak identification confirmation.

3. Sample Preparation

- Accurately weigh approximately 100 mg of the **isononyl alcohol** sample into a 10 mL volumetric flask.

- Dissolve and dilute to the mark with the chosen solvent (e.g., methanol). This creates a ~1% (w/v) solution.
- Mix thoroughly by inversion.
- Transfer an aliquot of the solution into a 2 mL autosampler vial for analysis.

4. Gas Chromatography Method Parameters

The following table outlines the recommended starting conditions for the GC-FID analysis. These may be optimized as needed for specific instruments and columns.

| Parameter | Value |
|----------------------|---|
| Inlet | Split/Splitless |
| Inlet Temperature | 250 °C |
| Injection Mode | Split |
| Split Ratio | 50:1 [7] |
| Injection Volume | 1.0 µL [7] |
| Column | J&W DB-WAX UI (30 m x 0.25 mm, 0.25 µm) or equivalent |
| Carrier Gas | Helium |
| Flow Rate | 2.0 mL/min (Constant Flow Mode) [7] |
| | |
| Oven Program | |
| Initial Temperature | 50 °C |
| Initial Hold Time | 2 minutes |
| Ramp Rate | 10 °C/min |
| Final Temperature | 240 °C |
| Final Hold Time | 10 minutes |
| | |
| Detector | Flame Ionization Detector (FID) |
| Detector Temperature | 250 °C [7] |
| H ₂ Flow | 30 mL/min |
| Air Flow | 300 mL/min |
| Makeup Gas (He) | 25 mL/min |

5. Data Analysis and Purity Calculation

- Peak Identification: Identify the main **isononyl alcohol** peak by comparing its retention time with that of a high-purity reference standard. Other peaks are considered impurities.

- Integration: Integrate all peaks in the chromatogram from the solvent front to the end of the run. Ensure proper baseline correction.
- Purity Calculation (Area Percent Method): Calculate the purity of the **isononyl alcohol** using the following formula:

$$\text{Purity (\%)} = (\text{Area of Isononyl Alcohol Peak} / \text{Total Area of All Peaks}) \times 100$$

Data Presentation

The following tables provide an example of expected results and a sample purity calculation.

Table 1: Typical Chromatographic Results

| Compound | Retention Time (min) |
|-----------------------------------|----------------------|
| Solvent (Methanol) | ~2.5 |
| Unreacted Octenes | ~4-6 |
| Isononyl Aldehyde | ~10-12 |
| Isononyl Alcohol (Isomer Cluster) | ~14-16 |
| Higher Boiling Impurities | >17 |

Note: **Isononyl alcohol** is a mixture of isomers and may appear as a cluster of closely eluting peaks.

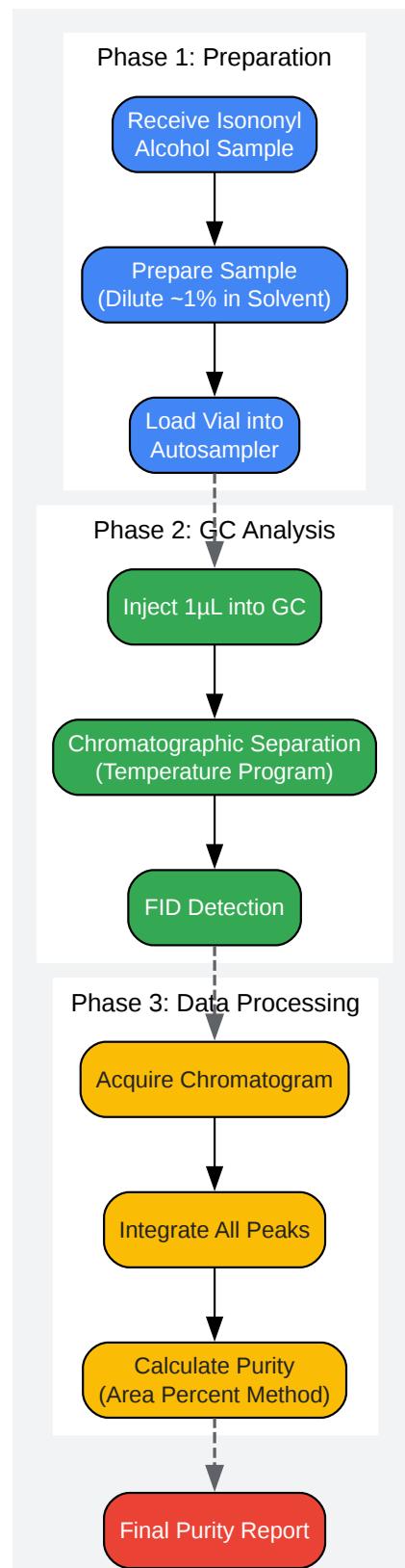
Table 2: Sample Purity Calculation

| Peak ID | Retention Time (min) | Peak Area (counts) | Area % |
|------------------|----------------------|--------------------|--------|
| Impurity 1 | 11.8 | 15,200 | 0.15 |
| Isononyl Alcohol | 14.5 | 10,150,000 | 99.50 |
| Impurity 2 | 17.2 | 25,400 | 0.25 |
| Impurity 3 | 18.1 | 10,150 | 0.10 |
| Total | 10,200,750 | 100.00 | |

Based on this data, the purity of the **isononyl alcohol** sample is determined to be 99.50%. Commercial **isononyl alcohol** typically has a purity exceeding 99.0%.[\[1\]](#)[\[9\]](#)

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the purity analysis of **isononyl alcohol**.

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Caption: Workflow for GC-FID Purity Analysis of **Isononyl Alcohol**.

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